

BPR5K230: Application Notes and Protocols for Kinase Inhibition Assays

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Compound of Interest

Compound Name: BPR5K230

Cat. No.: B15577885

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Introduction

BPR5K230 is a potent, dual inhibitor of the receptor tyrosine kinases MER (MERTK) and AXL, which are members of the TAM (TYRO3, AXL, MER) family.[1][2] Both AXL and MERTK are implicated in various aspects of cancer progression, including tumor growth, metastasis, drug resistance, and suppression of the anti-tumor immune response.[3] The dual inhibition of AXL and MERTK by **BPR5K230** presents a promising therapeutic strategy to simultaneously target tumor cell proliferation and modulate the tumor immune microenvironment.[3] These application notes provide detailed protocols for in vitro biochemical and cell-based assays to evaluate the inhibitory activity of **BPR5K230** against AXL and MER kinases.

Data Presentation

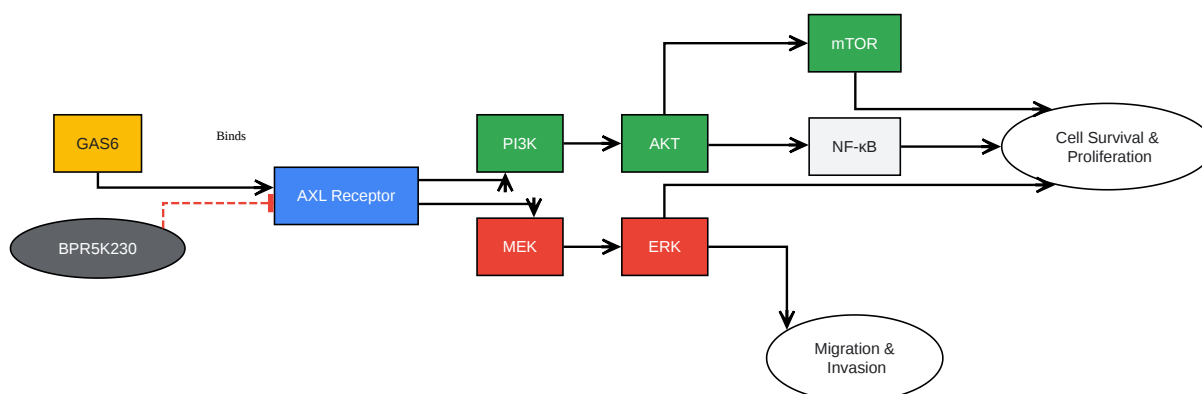
The inhibitory potency of **BPR5K230** against its primary targets, AXL and MER, has been quantified by determining its half-maximal inhibitory concentration (IC₅₀) values. This data is crucial for designing effective kinase inhibition assays and for understanding the compound's therapeutic potential.

Kinase Target	BPR5K230 IC50 (nM)
MER	4.1
AXL	9.2

Table 1: In vitro inhibitory activity of **BPR5K230** against MER and AXL kinases.[1]

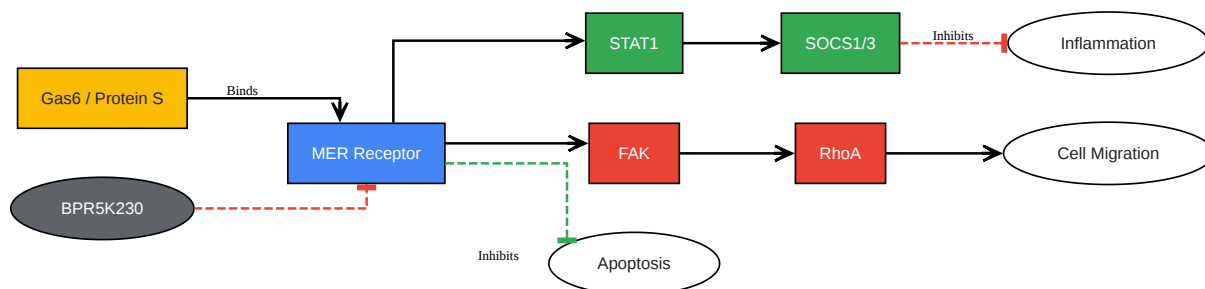
Signaling Pathways

AXL and MER are key players in intracellular signaling cascades that regulate cell survival, proliferation, and migration. **BPR5K230** exerts its effects by blocking these pathways.



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AXL Signaling Pathway Inhibition



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MER Signaling Pathway Inhibition

Experimental Protocols

Protocol 1: In Vitro Biochemical Kinase Inhibition Assay

This protocol describes a luminescence-based assay to determine the IC₅₀ value of **BPR5K230** by measuring the amount of ADP produced in the kinase reaction. This is a common and robust method for quantifying kinase activity.

Materials:

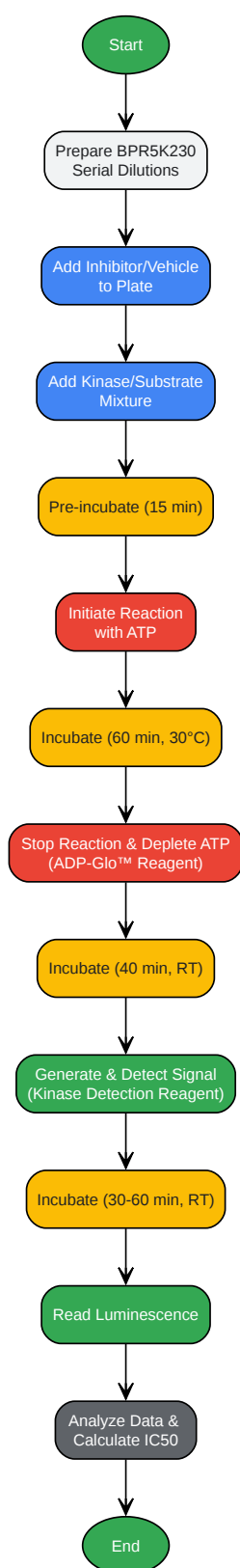
- **BPR5K230**
- Recombinant human AXL and MER kinase
- Kinase-specific substrate (e.g., poly-Glu,Tyr 4:1)
- ATP
- Kinase assay buffer (e.g., 40 mM Tris-HCl pH 7.5, 20 mM MgCl₂, 0.1 mg/mL BSA)
- ADP-Glo™ Kinase Assay Kit (Promega)
- White, opaque 96-well or 384-well plates

- Plate reader with luminescence detection capabilities

Procedure:

- Compound Preparation:
 - Prepare a 10 mM stock solution of **BPR5K230** in DMSO.
 - Perform a serial dilution of the **BPR5K230** stock solution in kinase assay buffer to create a range of concentrations (e.g., 10-point dilution series). The final DMSO concentration in the assay should not exceed 1%.
- Kinase Reaction:
 - Add 5 μ L of the diluted **BPR5K230** or vehicle control (kinase assay buffer with the same final DMSO concentration) to the wells of the assay plate.
 - Add 10 μ L of a 2x kinase/substrate mixture (containing the purified AXL or MER kinase and its substrate in kinase assay buffer) to each well.
 - Pre-incubate the plate at room temperature for 15 minutes to allow the inhibitor to bind to the kinase.
 - Initiate the kinase reaction by adding 10 μ L of a 2x ATP solution to each well. The final ATP concentration should be at or near the K_m for the specific kinase.
 - Incubate the plate at 30°C for 60 minutes.
- ADP Detection:
 - Add 25 μ L of ADP-Glo™ Reagent to each well to terminate the kinase reaction and deplete the remaining ATP.
 - Incubate the plate at room temperature for 40 minutes.
 - Add 50 μ L of Kinase Detection Reagent to each well. This will convert the ADP generated to ATP and produce a luminescent signal.

- Incubate for 30-60 minutes at room temperature.
- Data Acquisition and Analysis:
 - Measure the luminescence signal using a plate reader.
 - Plot the luminescence signal against the logarithm of the **BPR5K230** concentration.
 - Calculate the IC₅₀ value by fitting the data to a four-parameter logistic curve.



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Biochemical Kinase Assay Workflow

Protocol 2: Cell-Based Kinase Inhibition Assay (Cell Proliferation)

This protocol determines the effect of **BPR5K230** on the proliferation of cells that are dependent on MER kinase activity for survival and growth. The Ba/F3 murine pro-B cell line is a suitable model system for this purpose, as it can be engineered to be dependent on the activity of a specific kinase.

Materials:

- Ba/F3 cells engineered to express human MER (Ba/F3-MER)
- Complete cell culture medium (e.g., RPMI-1640 with 10% FBS, 1% Penicillin-Streptomycin)
- **BPR5K230**
- Cell viability reagent (e.g., CellTiter-Glo® Luminescent Cell Viability Assay, Promega)
- White, clear-bottom 96-well cell culture plates
- CO2 incubator (37°C, 5% CO2)
- Plate reader with luminescence detection capabilities

Procedure:

- Cell Seeding:
 - Harvest Ba/F3-MER cells in the exponential growth phase.
 - Seed the cells into a 96-well plate at a density of 5,000 cells per well in 90 µL of complete culture medium.
- Compound Treatment:
 - Prepare a serial dilution of **BPR5K230** in complete culture medium.
 - Add 10 µL of the diluted **BPR5K230** or vehicle control to the appropriate wells.

- Incubation:
 - Incubate the plate for 72 hours in a CO₂ incubator.
- Cell Viability Measurement:
 - Equilibrate the plate and the CellTiter-Glo® reagent to room temperature.
 - Add 100 µL of CellTiter-Glo® reagent to each well.
 - Mix the contents of the wells for 2 minutes on an orbital shaker to induce cell lysis.
 - Incubate the plate at room temperature for 10 minutes to stabilize the luminescent signal.
- Data Acquisition and Analysis:
 - Measure the luminescence signal using a plate reader.
 - Calculate the percentage of cell proliferation inhibition relative to the vehicle-treated control.
 - Plot the percentage of inhibition against the logarithm of the **BPR5K230** concentration and determine the IC₅₀ value.

Conclusion

BPR5K230 is a valuable research tool for investigating the roles of AXL and MER kinases in cancer and other diseases. The protocols outlined in these application notes provide a framework for accurately assessing the inhibitory activity of **BPR5K230** in both biochemical and cellular contexts. These assays are essential for further elucidating the mechanism of action of **BPR5K230** and for its continued development as a potential therapeutic agent.

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- [2. ibpr.nhri.edu.tw \[ibpr.nhri.edu.tw\]](https://ibpr.nhri.edu.tw)
- [3. Discovery of Dual MER/AXL Kinase Inhibitors as Bifunctional Small Molecules for Inhibiting Tumor Growth and Enhancing Tumor Immune Microenvironment - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/30111111/)
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